

# "CAS number and safety data for Barium di(ethanesulphonate)"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium di(ethanesulphonate)

Cat. No.: B15176592

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## Technical Guide: Barium di(ethanesulphonate)

CAS Number: 74113-46-5

Synonyms: ethanesulfonic acid, barium ethanesulfonate; ethanesulfonate; EINECS 277-716-7[1]

This document provides a comprehensive overview of the safety data and handling protocols for **Barium di(ethanesulphonate)**, intended for researchers, scientists, and professionals in drug development.

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **Barium di(ethanesulphonate)**.

Property	Value	Reference
Molecular Formula	C4H10BaO6S2	Echemi
Molecular Weight	363.61 g/mol	Echemi
Appearance	No data available	
Odor	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	
Density	No data available	

## Toxicological Information

The toxicity of barium compounds is largely dependent on their solubility, with soluble compounds posing a greater risk.<sup>[2][3]</sup> While specific toxicological data for **Barium di(ethanesulphonate)** is limited, information on soluble barium compounds provides guidance. Ingestion of soluble barium compounds can lead to a range of adverse health effects.<sup>[4]</sup>

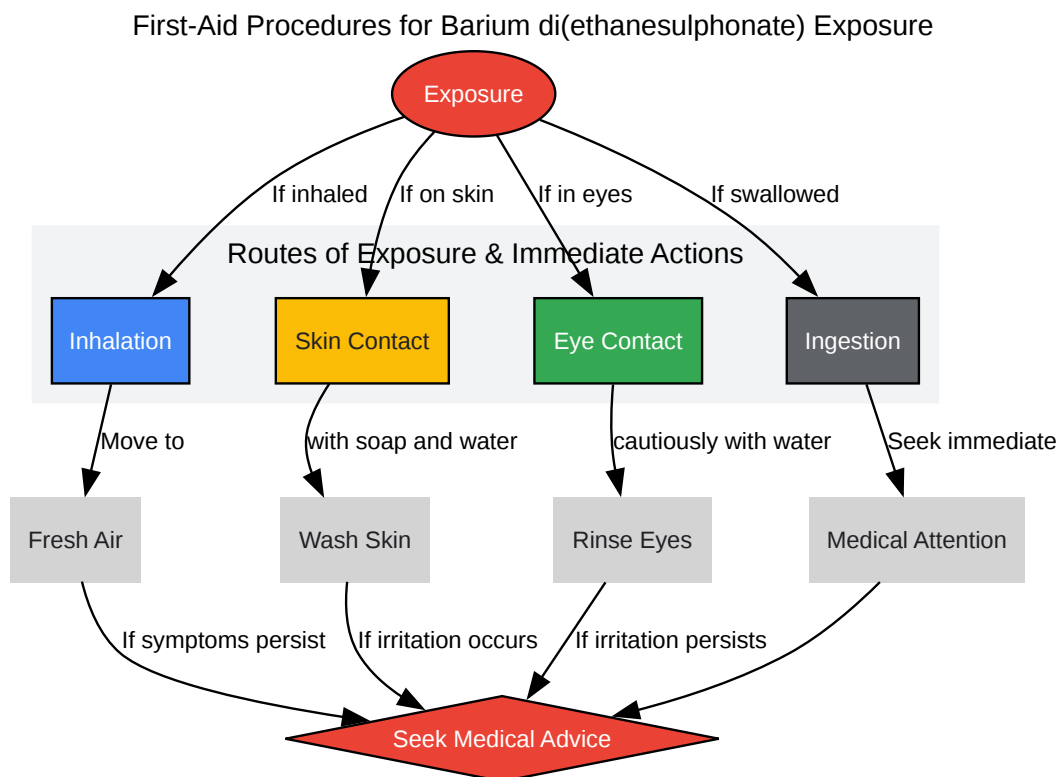
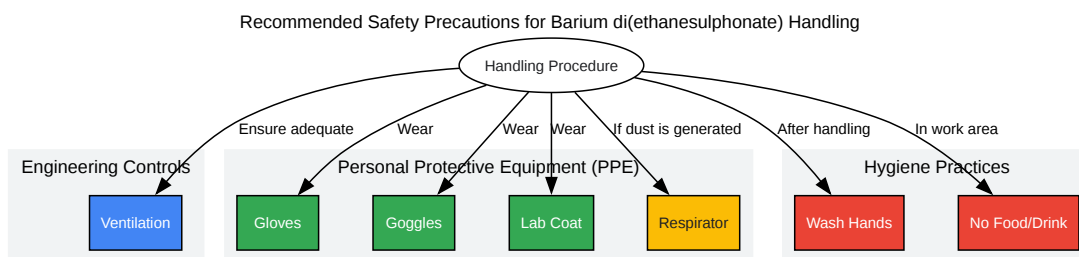
Endpoint	Observation	Species	Reference
Acute Oral Toxicity	Harmful if swallowed. Ingestion of soluble barium compounds can cause gastrointestinal issues, muscular tremors, and cardiac irregularities.	Human	
Acute Inhalation Toxicity	Harmful if inhaled. May cause respiratory irritation.	Human	
Skin Corrosion/Irritation	No data available		
Eye Damage/Irritation	No data available		
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.		

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Barium di(ethanesulphonate)** were not available in the searched literature. General methodologies for assessing the acute toxicity of chemical substances are outlined in guidelines such as those provided by the Organisation for Economic Co-operation and Development (OECD).

## Safety and Handling

Proper safety precautions are essential when handling any barium compound. The following diagrams illustrate the recommended safety measures and first-aid procedures.



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## References

- 1. Ethanesulfonic acid, barium salt (2:1) SDS, 74113-46-5 Safety Data Sheets - ECHEMI [echemi.com]
- 2. HEALTH EFFECTS - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)